

Technical Guide & Safety Data Sheet: 2-Bromo-N-Arylpropanamide Derivatives

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Compound of Interest

Compound Name: 2-Bromo-N-(2-chloro-4-methylphenyl)propanamide

CAS No.: 1211464-21-9

Cat. No.: B2655921

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Part 1: Executive Summary & Chemical Identity

This guide serves as an advanced technical manual and Safety Data Sheet (SDS) supplement for 2-bromo-N-arylpropanamide derivatives. These compounds are widely utilized as electrophilic intermediates in the synthesis of heterocyclic pharmaceuticals (e.g., oxindoles, quinolinones) and Selective Androgen Receptor Modulators (SARMs).

Unlike standard commercial SDSs which often provide generic data, this document focuses on the structure-activity relationship (SAR) of the

-haloamide pharmacophore. The presence of a secondary alkyl bromide adjacent to an amide carbonyl creates a specific reactivity profile—making these compounds potent alkylating agents.

Chemical Identification

Parameter	Description
Chemical Class	-Haloamide / -Bromoamide
General Formula	
Reference Substance	2-Bromo-N-phenylpropanamide
CAS Number (Ref)	94347-34-9 (Parent); 2620-11-3 (N-methyl derivative)
Molecular Weight	~228.09 g/mol (Parent)
Physical State	White to off-white crystalline solid
Solubility	Low in water; Soluble in DCM, DMSO, Methanol

Part 2: Hazard Identification & Mechanistic Toxicology[5]

Core Hazards (GHS Classification)

Based on the electrophilic nature of the C-Br bond, these derivatives are classified as Skin/Eye Irritants and Potential Sensitizers.

Hazard Category	Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[2][3]
Eye Damage/Irritation	H319	Causes serious eye irritation. [2][3][4]
STOT - Single Exposure	H335	May cause respiratory irritation.[2][1][3]
Sensitization (Skin)	H317	May cause an allergic skin reaction (Class-inferred).

The "Why": Mechanistic Toxicology

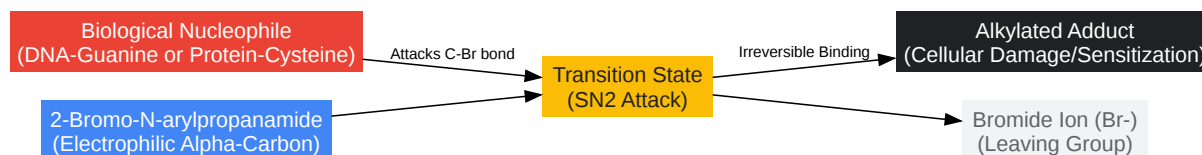
The primary hazard stems from the

-carbon electrophilicity. The bromine atom is a good leaving group, activated by the adjacent carbonyl. This makes the molecule susceptible to

attack by biological nucleophiles.

- Cysteine Alkylation: The thiol (-SH) groups in proteins (e.g., Glutathione) can attack the -carbon, leading to protein haptenization (sensitization) or depletion of cellular antioxidants.
- Genotoxicity Potential: While less reactive than nitrogen mustards, -haloamides can theoretically alkylate DNA bases (Guanine N7), posing a mutagenic risk if exposure is chronic.

Visualization: Molecular Mechanism of Toxicity



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Caption: Figure 1: The SN2 alkylation mechanism where biological nucleophiles attack the electrophilic alpha-carbon, leading to cellular damage.

Part 3: Synthesis & Operational Safety Protocols

Synthesis Workflow

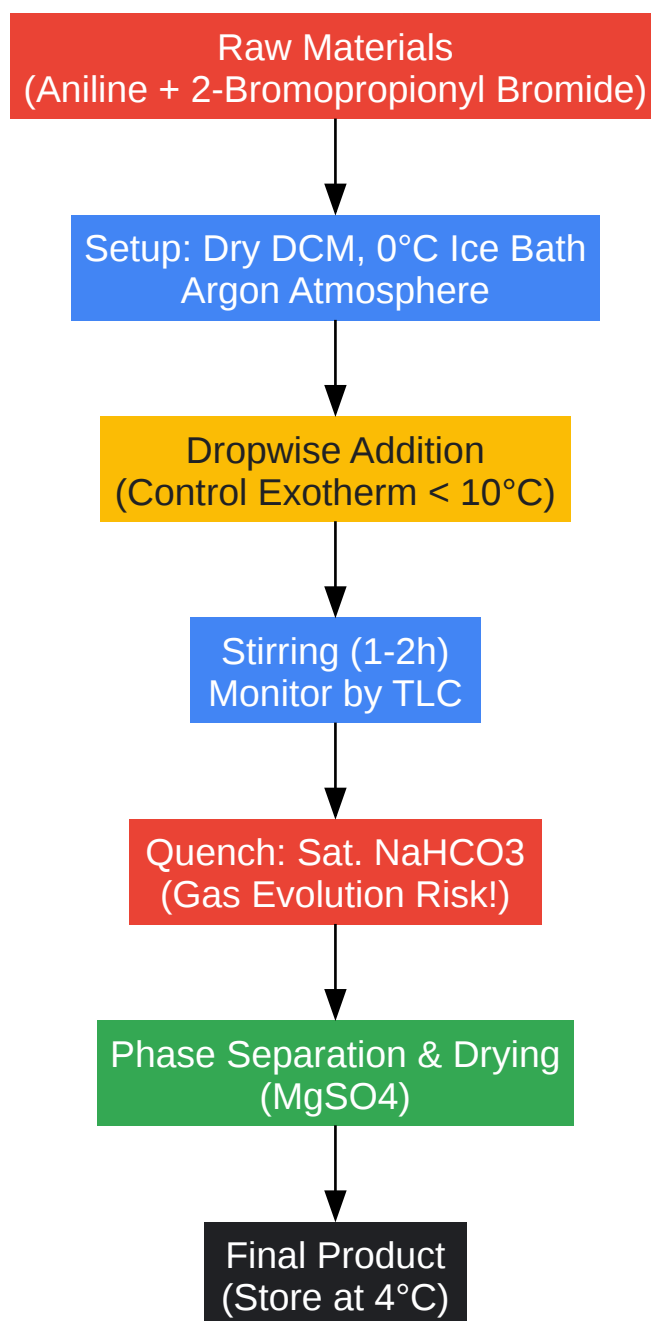
The standard synthesis involves the acylation of an aniline derivative with 2-bromopropionyl bromide. This reaction is highly exothermic and generates HBr gas.

Reaction:

Engineered Safety Controls

- Lachrymator Control: 2-bromopropionyl bromide is a potent lachrymator (tear gas agent). All transfers must occur in a fume hood with a face velocity >100 fpm.
- Temperature Control: The reaction must be kept between 0°C and 5°C during addition to prevent thermal runaway and side-reactions (e.g., polymerization).
- Quenching: Residual acid bromide must be quenched with dilute sodium bicarbonate () slowly to manage evolution.

Visualization: Safe Synthesis Workflow



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Caption: Figure 2: Step-by-step synthesis protocol emphasizing critical safety control points (red nodes) regarding exotherms and gas evolution.

Part 4: Emergency Response & Handling

First Aid Measures

- Eye Contact: Immediate irrigation is critical.^[4] The lipophilic nature of the compound means it adheres to corneal tissue. Rinse for at least 20 minutes, lifting eyelids.
- Skin Contact: Do not use ethanol or solvents (this enhances absorption). Wash with lipophilic soap (e.g., PEG-based) followed by copious water.
- Ingestion: Rinse mouth. Do NOT induce vomiting due to potential esophageal irritation.

Spill Management

- Evacuate: Isolate the area (10-meter radius).
- PPE: Nitrile gloves (double gloved) + Tyvek suit + P100 Respirator.
- Neutralization: Do not use water if the precursor (acid bromide) is present. For the amide product, absorb with vermiculite.
- Decontamination: Wash surface with 10% sodium thiosulfate solution (nucleophilic quench of any active alkylating residues).

Part 5: Storage & Stability

- Temperature: Store at 2–8°C. Thermal degradation can release Bromine () or HBr over time.
- Light Sensitivity: Protect from light (amber vials). UV light can cleave the C-Br bond, generating radicals.
- Incompatibility: Keep away from strong bases (forms reactive lactams or eliminates HBr to form acrylamides) and strong nucleophiles.

Part 6: References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 12204006, 2-Bromo-N-phenylpropanamide. Retrieved from [\[Link\]](#)
- ECHA (European Chemicals Agency). (2023). C&L Inventory: 2-bromo-N-phenylpropanamide. Retrieved from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)]

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